A Comprehensive Technical Guide to the Physical Properties of 2-Bromoethyl Acetate

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Compound of Interest

Compound Name:	*2-Bromoethyl 2-phenylacetate*
CAS No.:	*6282-47-9*
Cat. No.:	*B14723374*

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Introduction

In the landscape of organic synthesis and pharmaceutical development, a profound understanding of the physical properties of chemical intermediates is paramount. This guide provides an in-depth technical overview of the core physical characteristics of 2-bromoethyl acetate (CAS No. 927-68-4). The nomenclature "2-Bromoethyl benzeneacetate" as initially requested is ambiguous within standard chemical terminology. Based on common structural motifs and available chemical data, this whitepaper focuses on 2-bromoethyl acetate, the most probable intended compound. This versatile bifunctional molecule, featuring both an ester and a haloalkane, serves as a critical building block in the synthesis of a wide array of more complex chemical entities.

This document is structured to provide not only a comprehensive summary of the physical properties of 2-bromoethyl acetate but also to offer insights into the experimental methodologies for their determination. The causality behind the selection of these techniques is elucidated to provide a deeper understanding for the practicing scientist.

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Core Physical Properties of 2-Bromoethyl Acetate

The physical properties of 2-bromoethyl acetate are fundamental to its handling, purification, and reactivity. A summary of these key characteristics is presented in the table below.

Physical Property	Value	Source(s)
Molecular Formula	$C_4H_7BrO_2$	[1][2][3][4]
Molecular Weight	167.00 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	-14 to -13.8 °C	[3]
Boiling Point	159 - 162 °C	[3][5]
Density	1.514 g/mL at 25 °C	[3][5]
Refractive Index (n^{20}/D)	1.455	[3]
Solubility	Moderately soluble in water; soluble in organic solvents like ethanol and ether.	[4]

Experimental Determination of Physical Properties

The accurate determination of physical properties is a cornerstone of chemical characterization. The following section details the established methodologies for measuring the key physical parameters of liquid compounds such as 2-bromoethyl acetate.

Determination of Boiling Point

The boiling point of a liquid is a critical indicator of its volatility and purity. For a compound like 2-bromoethyl acetate, the boiling point is typically determined via distillation.

Experimental Workflow: Boiling Point Determination by Simple Distillation

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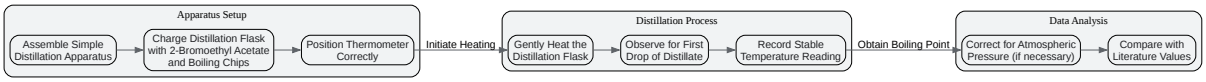

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Caption: Workflow for determining the boiling point of a liquid organic compound.

Causality in Experimental Choice:

- Simple Distillation: This technique is chosen for its straightforwardness and its ability to simultaneously purify the liquid while determining its boiling point. The stable temperature plateau observed during the collection of the distillate corresponds to the boiling point of the substance at the given atmospheric pressure.
- Boiling Chips: The addition of porous boiling chips is crucial to ensure smooth boiling and prevent bumping (sudden, violent boiling), which can lead to inaccurate temperature readings and potential hazards.
- Thermometer Placement: The top of the thermometer bulb must be level with the bottom of the side arm of the distillation head. This positioning ensures that the thermometer is measuring the temperature of the vapor that is in thermal equilibrium with the boiling liquid, which is the true definition of the boiling point.

Measurement of Density

Density is an intrinsic property that relates a substance's mass to its volume. It is a valuable parameter for identification and for calculations involving mass-to-volume conversions.

Protocol for Density Determination using a Pycnometer:

- Clean and Dry: Thoroughly clean and dry a pycnometer (a small glass flask of a known volume).

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- Weigh Empty: Accurately weigh the empty pycnometer.
- Fill and Weigh with Water: Fill the pycnometer with deionized water of a known temperature and weigh it.
- Calculate Volume: Using the known density of water at that temperature, calculate the precise volume of the pycnometer.
- Fill and Weigh with Sample: Empty and dry the pycnometer, then fill it with 2-bromoethyl acetate at the same temperature and weigh it.
- Calculate Density: The density of the 2-bromoethyl acetate is its mass (weight of filled pycnometer minus weight of empty pycnometer) divided by the determined volume of the pycnometer.

Rationale: The use of a pycnometer provides a highly accurate and reproducible method for determining the density of a liquid due to the precise definition of the volume.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a substance. It is a highly sensitive physical property that is characteristic of a particular substance and is often used to assess purity.

Logical Flow: Refractive Index Measurement

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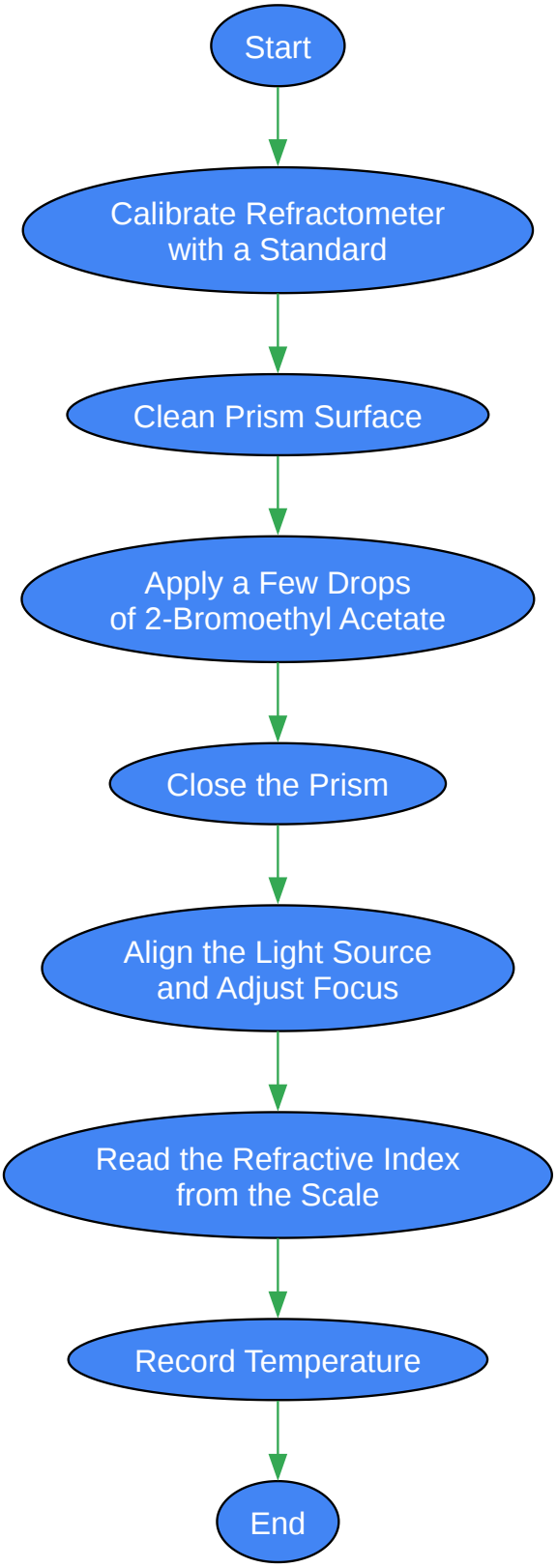

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Caption: Steps for measuring the refractive index of a liquid sample.

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Underlying Principles:

- Abbe Refractometer: This is the most common instrument for measuring the refractive index of liquids. It operates on the principle of total internal reflection.
- Temperature Control: The refractive index is temperature-dependent. Therefore, it is crucial to maintain a constant temperature, typically 20°C, during the measurement. The notation n^{20}/D indicates that the measurement was taken at 20°C using the D-line of a sodium lamp (589 nm).

Assessment of Solubility

Solubility provides qualitative information about the polarity of a molecule. The principle of "like dissolves like" is a fundamental concept in predicting solubility.

Qualitative Solubility Testing Protocol:

- Sample Preparation: Place a small, measured amount (e.g., 0.1 mL) of 2-bromoethyl acetate into a series of test tubes.
- Solvent Addition: To each test tube, add a measured volume (e.g., 2 mL) of a different solvent (e.g., water, ethanol, diethyl ether, hexane).
- Agitation: Vigorously shake or vortex each test tube to ensure thorough mixing.
- Observation: Observe each mixture for the formation of a homogeneous solution or the presence of distinct layers.
- Classification: Classify the solubility as soluble, partially soluble, or insoluble.

Interpretation: The moderate solubility of 2-bromoethyl acetate in water can be attributed to the polar ester group, which can form hydrogen bonds with water molecules. Its solubility in organic solvents like ethanol and ether is due to the nonpolar nature of the ethyl and bromoethyl moieties, allowing for favorable van der Waals interactions.

Addressing Nomenclature Ambiguity

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As previously mentioned, the term "2-Bromoethyl benzeneacetate" is not a standard chemical name. Another plausible, though less common, interpretation could be 2-bromo-1-phenylethyl acetate. However, a thorough search of chemical databases reveals a lack of comprehensive physical property data for this specific compound. A related compound, 2-phenylethyl 2-bromoacetate (CAS No. 3785-33-9), has a reported molecular formula of $C_{10}H_{11}BrO_2$ and a molecular weight of 243.10 g/mol [1]. Without further clarification or experimental data, it is not possible to provide a detailed analysis of this alternative structure.

Conclusion

This technical guide has provided a detailed examination of the key physical properties of 2-bromoethyl acetate, the most likely subject of the initial inquiry. The tabulated data, coupled with the outlined experimental protocols and their underlying scientific principles, offer a valuable resource for researchers and professionals in the fields of chemistry and drug development. An accurate understanding and application of these physical properties are essential for the safe and effective use of this important chemical intermediate in a laboratory and industrial context.

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